Application Notes and Protocols for Amphetamine Aspartate Monohydrate as a Reference Standard

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Amphetamine aspartate monohydrate*
CAS No.:	*851591-76-9*
Cat. No.:	*B12710596*

Get Quote

Introduction: The Critical Role of a Well-Defined Reference Standard

In the landscape of pharmaceutical research, drug development, and forensic analysis, the accuracy and reproducibility of analytical data are paramount. This necessitates the use of highly pure and well-characterized reference standards. **Amphetamine aspartate monohydrate** serves as a crucial reference material for the qualitative and quantitative analysis of amphetamine. Its defined stoichiometric composition, including the water of hydration, provides a stable and reliable basis for calibration and validation of analytical methods.[1][2]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the effective use of **amphetamine aspartate monohydrate** as a reference standard. We will delve into its physicochemical properties, regulatory context, and detailed protocols for its application in High-Performance Liquid Chromatography (HPLC), Gas

© 2026 BenchChem. All rights reserved.

Chromatography-Mass Spectrometry (GC-MS), and Fourier-Transform Infrared Spectroscopy (FTIR). The causality behind experimental choices is explained to ensure a deep understanding and successful implementation of these methods.

Physicochemical Properties and Regulatory Status

Amphetamine aspartate monohydrate is a hydrated salt form that combines amphetamine with aspartic acid.[1] Understanding its specific properties is fundamental to its correct handling and application in analytical workflows.

Key Physicochemical Data

Property	Value	Source
Molecular Formula	$C_{22}H_{35}N_3O_5$	[1][2]
Molecular Weight	421.5 g/mol	[1][2]
CAS Number	851591-76-9	[1][2]
Appearance	White to off-white crystalline powder	General knowledge
Solubility	Soluble in water and polar organic solvents	General knowledge
pKa of Amphetamine	9.9	[3]

Regulatory Context and Handling

Amphetamine is a central nervous system stimulant and is classified as a Schedule II controlled substance in the United States by the Drug Enforcement Administration (DEA).[4][5][6] The handling, storage, and use of **amphetamine aspartate monohydrate** as a reference standard are subject to stringent federal regulations (21 CFR Part 1300 to end).[7]

- Licensing: Researchers and laboratories must possess the appropriate DEA registration to procure and use this reference standard.
- Storage: The standard should be stored in its original, tightly sealed container, protected from light and moisture, and in a secure, locked location to prevent unauthorized access.[8]

© 2026 BenchChem. All rights reserved.

[9][10] Adherence to the storage conditions specified by the supplier is crucial to maintain its purity and stability.

- Disposal: Disposal of any unused or expired reference standard must be conducted in accordance with DEA regulations and institutional policies for controlled substances.

High-Performance Liquid Chromatography (HPLC) Analysis

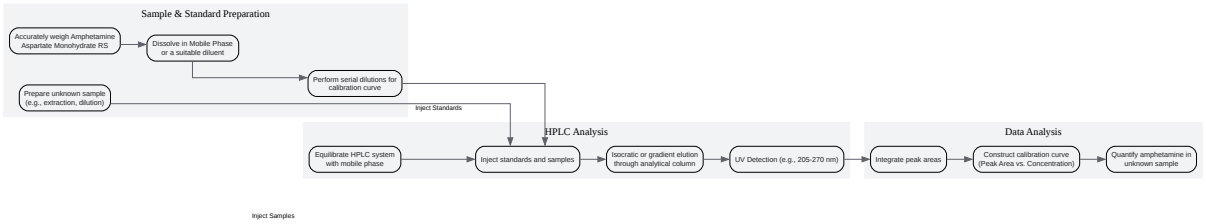
HPLC is a widely used technique for the separation, identification, and quantification of amphetamine in various matrices, including pharmaceutical formulations and biological samples.[3][11] The use of a well-characterized reference standard like **amphetamine aspartate monohydrate** is essential for accurate quantification.

Principle of Separation

For amphetamine analysis, reversed-phase HPLC is a common and effective method.[12] The separation is based on the partitioning of the analyte between a nonpolar stationary phase (e.g., C18) and a polar mobile phase. Amphetamine, being a basic and slightly hydrophobic compound, can be retained and separated using this technique.[13]

Experimental Workflow: HPLC

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for quantitative analysis of amphetamine using HPLC.

Detailed HPLC Protocol

Objective: To quantify the concentration of amphetamine in a sample using **amphetamine aspartate monohydrate** as a reference standard.

Materials:

- **Amphetamine Aspartate Monohydrate** Reference Standard (RS)
- HPLC grade acetonitrile (MeCN)[12]
- HPLC grade water
- Phosphoric acid or Formic acid[12]
- Volumetric flasks, pipettes, and autosampler vials

© 2026 BenchChem. All rights reserved.

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 150 mm, 5 µm particle size)
- Data acquisition and processing software

Procedure:

- Mobile Phase Preparation:
  - Prepare a mobile phase of acetonitrile and a buffered aqueous solution (e.g., 0.1% phosphoric acid in water). A common starting ratio is 40:60 MeCN:Buffer.[12]
  - Rationale: The buffer controls the pH of the mobile phase. Since amphetamine is a weak base (pKa 9.9), maintaining a pH below its pKa will ensure it is in its ionized form, which can improve peak shape and retention on a reversed-phase column.[3]
  - Degas the mobile phase to prevent air bubbles in the system.
- Standard Stock Solution Preparation:
  - Accurately weigh a suitable amount (e.g., 10 mg) of **Amphetamine Aspartate Monohydrate** RS.
  - Quantitatively transfer the standard to a volumetric flask (e.g., 10 mL) and dissolve in the mobile phase to obtain a known concentration.
  - Causality: The accuracy of the final result is directly dependent on the precise weighing of the reference standard.
- Calibration Standards Preparation:
  - Perform serial dilutions of the standard stock solution with the mobile phase to prepare a series of calibration standards (e.g., 5-6 standards) covering the expected concentration range of the unknown sample.

© 2026 BenchChem. All rights reserved.

- Sample Preparation:
  - Prepare the unknown sample by dissolving it in the mobile phase. If the sample is in a complex matrix, an appropriate extraction method (e.g., solid-phase extraction or liquid-liquid extraction) may be necessary.[14]
  - Filter the final sample solution through a 0.45 µm syringe filter before injection to protect the HPLC column from particulate matter.
- Chromatographic Conditions:

Parameter	Recommended Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Provides good retention and resolution for amphetamine.
Mobile Phase	Acetonitrile: 0.1% Phosphoric Acid (40:60 v/v)	Common mobile phase for amphetamine analysis.[12]
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column.
Column Temperature	40°C	Increased temperature can improve peak shape and reduce run time.[15]
Injection Volume	10 µL	A standard injection volume.
Detection	UV at 257 nm or 270 nm	Amphetamine exhibits UV absorbance in this range.[12] [16]

- Analysis:
  - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
  - Inject the calibration standards, followed by the unknown samples.
  - Record the chromatograms and peak areas.

© 2026 BenchChem. All rights reserved.

- Data Processing:
  - Generate a calibration curve by plotting the peak area of the amphetamine peak versus the concentration of the calibration standards.
  - Determine the concentration of amphetamine in the unknown sample by interpolating its peak area from the calibration curve.

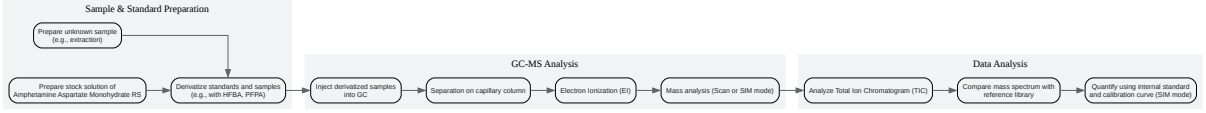
Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for the identification and quantification of amphetamines, often considered the "gold standard" in forensic toxicology.[17] It offers high sensitivity and specificity.

Principle of Analysis

In GC-MS, the sample is first vaporized and separated based on its boiling point and interaction with the stationary phase in a gas chromatograph. The separated components then enter a mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique "fingerprint" for identification. Due to the polar nature of amphetamine, derivatization is often required to improve its volatility and chromatographic performance.[18][19]

Experimental Workflow: GC-MS



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: General workflow for amphetamine analysis by GC-MS.

Detailed GC-MS Protocol

Objective: To identify and quantify amphetamine in a sample using **amphetamine aspartate monohydrate** as a reference standard, following derivatization.

Materials:

- **Amphetamine Aspartate Monohydrate** Reference Standard (RS)
- Deuterated amphetamine internal standard (e.g., Amphetamine-d5)
- Derivatizing agent: Heptafluorobutyric anhydride (HFBA) or Pentafluoropropionic anhydride (PFPA)[18][20][21]
- Organic solvents (e.g., methanol, ethyl acetate)
- GC vials with inserts

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for drug analysis (e.g., 5% phenyl-methylpolysiloxane)
- Autosampler

Procedure:

- Standard and Sample Preparation:
  - Prepare a stock solution of **Amphetamine Aspartate Monohydrate** RS in methanol.
  - Prepare working standards by diluting the stock solution.
  - To each standard and sample, add a known amount of the internal standard (e.g., Amphetamine-d5).

© 2026 BenchChem. All rights reserved.

- Rationale: An internal standard is crucial for accurate quantification in GC-MS as it corrects for variations in extraction efficiency, derivatization yield, and injection volume.[22]

- Extraction (if necessary):
  - For complex matrices like biological fluids, perform a liquid-liquid or solid-phase extraction to isolate the amphetamine.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Derivatization:
  - To the dried extract (or an aliquot of the standard), add the derivatizing agent (e.g., 50 µL of HFBA) and a solvent (e.g., 50 µL of ethyl acetate).
  - Cap the vial and heat at a specified temperature (e.g., 70°C for 20 minutes).
  - Causality: Derivatization replaces the active hydrogens on the amine group with a non-polar group, which increases the volatility and thermal stability of the amphetamine molecule, leading to better peak shape and sensitivity in the GC.[18]
  - After cooling, evaporate the excess reagent and solvent, and reconstitute the residue in a suitable solvent (e.g., ethyl acetate) for injection.
- GC-MS Conditions:

© 2026 BenchChem. All rights reserved.

Parameter	Recommended Condition	Rationale
Inlet Temperature	250°C	Ensures rapid vaporization of the derivatized analyte.
Carrier Gas	Helium at a constant flow rate	Inert carrier gas for optimal separation.
Oven Program	Start at 80°C, ramp to 280°C at 10-20°C/min	A temperature ramp is used to separate compounds with different boiling points.
Transfer Line Temp	280°C	Prevents condensation of the analyte before entering the MS.
Ion Source Temp	230°C	Standard temperature for electron ionization.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard ionization energy that produces reproducible fragmentation patterns.
MS Mode	Full Scan (for identification) or Selected Ion Monitoring (SIM) (for quantification)	Full scan provides a complete mass spectrum for library matching. SIM mode increases sensitivity and selectivity for quantification by monitoring specific ions.[22]

- Analysis and Data Processing:
  - Inject the derivatized standards and samples into the GC-MS.
  - Identification: In full scan mode, compare the mass spectrum of the peak in the sample chromatogram with the mass spectrum of the derivatized amphetamine standard and with a reference library (e.g., NIST).
  - Quantification: In SIM mode, monitor characteristic ions for the derivatized amphetamine and the internal standard. Create a calibration curve by plotting the ratio of the analyte

© 2026 BenchChem. All rights reserved.

peak area to the internal standard peak area against the concentration. Calculate the concentration of amphetamine in the sample from this curve.

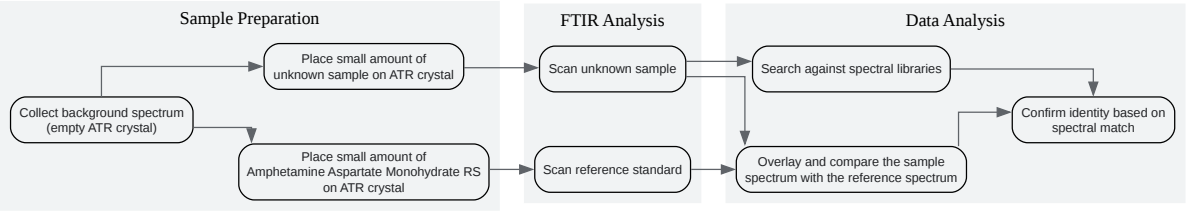
Fourier-Transform Infrared Spectroscopy (FTIR)

FTIR spectroscopy is a rapid and non-destructive technique used for the identification of substances by measuring the absorption of infrared radiation.[23] It is particularly useful for the preliminary identification of bulk drug samples.

Principle of Analysis

When a molecule is exposed to infrared radiation, it absorbs energy at specific frequencies that correspond to the vibrational frequencies of its chemical bonds. The resulting spectrum is a unique fingerprint of the molecule's functional groups and overall structure.[23] For **amphetamine aspartate monohydrate**, the spectrum will show characteristic peaks for the amine group, aromatic ring, alkyl groups, carboxylate group (from aspartate), and the O-H stretch from the water of hydration.

Experimental Workflow: FTIR



Click to download full resolution via product page

Caption: Workflow for substance identification using FTIR-ATR.

Detailed FTIR Protocol

Objective: To identify an unknown substance as amphetamine by comparing its FTIR spectrum to that of **amphetamine aspartate monohydrate** reference standard.

Materials:

- **Amphetamine Aspartate Monohydrate** Reference Standard (RS)
- Unknown solid sample
- Spatula
- Solvent for cleaning (e.g., isopropanol)

Instrumentation:

- FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.[23]
- Rationale: The ATR technique is ideal for analyzing solid powders with minimal to no sample preparation. It provides reproducible qualitative analysis by measuring the surface properties of the sample.[23]

Procedure:

- Background Collection:
  - Ensure the ATR crystal is clean.
  - Collect a background spectrum. This measures the ambient atmosphere (water vapor, CO_2) and the instrument's response, which will be subtracted from the sample spectrum.
- Reference Standard Analysis:
  - Place a small amount of the **Amphetamine Aspartate Monohydrate** RS onto the ATR crystal.
  - Apply pressure using the anvil to ensure good contact between the sample and the crystal.

© 2026 BenchChem. All rights reserved.

- Collect the FTIR spectrum, typically over the range of 4000-400 cm^{-1}.
- Clean the crystal thoroughly with a suitable solvent (e.g., isopropanol) and allow it to dry completely.

- Unknown Sample Analysis:
  - Place a small amount of the unknown sample on the ATR crystal.
  - Apply pressure and collect the spectrum using the same parameters as the reference standard.
- Data Analysis:
  - Use the spectrometer software to overlay the spectrum of the unknown sample with the spectrum of the **Amphetamine Aspartate Monohydrate** RS.
  - Visually inspect the spectra for a match in peak positions, shapes, and relative intensities.
  - Additionally, the spectrum of the unknown can be searched against a commercial or user-created spectral library to confirm the identification.[23] A high-quality match provides strong evidence for the identity of the substance.

Conclusion

Amphetamine aspartate monohydrate is an indispensable tool for ensuring the quality and accuracy of analytical data in research and regulated environments. Its use as a reference standard, when coupled with validated analytical methods, provides a solid foundation for the identification and quantification of amphetamine. The protocols detailed in this guide for HPLC, GC-MS, and FTIR are designed to be robust and reliable, empowering scientists to generate data with the highest degree of confidence. Adherence to these methodologies, along with strict compliance with regulatory and safety guidelines, is essential for the successful application of this critical reference material.

References

- Vulcanchem. (n.d.). **Amphetamine aspartate monohydrate** (851591-76-9) for sale.
- SIELC Technologies. (n.d.). HPLC Method for Analysis of Amphetamine.

© 2026 BenchChem. All rights reserved.

- Kala, M., et al. (2016). Amphetamines analysis in wastewaters - method performance of solid phase extraction - higher performance liquid chromatography mass spectrometry techniques (SPE-HPLC MS/MS). PMC - PubMed Central.
- Patel, R., et al. (2021). A Concise Review Based on Analytical Method Development and Validation of Amphetamine in Bulk and Marketed Dosage Form.
- Cayman Chemical. (n.d.). Amphetamine Analytical Standards Panel.
- HELIX Chromatography. (n.d.). HPLC Methods for analysis of Amphetamine.
- DailyMed. (n.d.). DEXTROAMPHETAMINE SACCHARATE, **AMPHETAMINE ASPARTATE MONOHYDRATE**, DEXTROAMPHETAMINE SULFATE AND AMPHETAMINE SULFATE capsule.
- Trungtamthuoc.com. (n.d.). USP-NF Amphetamine Sulfate 2025.
- DEA.gov. (n.d.). The Controlled Substances Act.
- U.S. Food and Drug Administration. (n.d.). Amphetamine Sulfate; Dextroamphetamine Saccharate.
- Lin, D. L., Yin, R. M., & Liu, R. H. (2005). Gas Chromatography-Mass Spectrometry (GC-MS) analysis of amphetamine, methamphetamine, 3,4-methylenedioxyamphetamine and 3,4-methylenedioxymethamphetamine in Human Hair and Hair Sections. Journal of Food and Drug Analysis.
- Wang, Y., et al. (2024). Rapid and Simplified Determination of Amphetamine-Type Stimulants Using One-Pot Synthesized Magnetic Adsorbents with Built-In pH Regulation Coupled with Liquid Chromatography–Tandem Mass Spectrometry. PMC - PubMed Central.
- DeRuiter, J., et al. (2004). Infrared Spectrum (FTIR-ATR) of 4-Methoxy-N-ethylamphetamine HCl.
- PubChem. (n.d.). **Amphetamine aspartate monohydrate**.
- US Pharmacopeia (USP). (n.d.). Use & Storage of Reference Standards.
- DEA Diversion Control Division. (2023). Practitioner's Manual.
- Journal of IMAB. (2017).
- Drugs.com. (n.d.). Amphetamine Monograph for Professionals.
- ResearchGate. (2016). Simultaneous determination of amphetamine, methamphetamine, and caffeine in seized tablets by high-performance liquid chromatography.
- ResearchGate. (2014). Comparison of 3 Derivatization Methods for the Analysis of Amphetamine-Related Drugs in Oral Fluid by Gas Chromatography-Mass Spectrometry.
- Federal Register. (2022). Exempt Chemical Preparations Under the Controlled Substances Act.
- PubMed. (1992). Serial capillary gas chromatography/Fourier transform infrared spectrometry/mass spectrometry (GC/IR/MS): qualitative and quantitative analysis of amphetamine, methamphetamine, and related analogues in human urine.

© 2026 BenchChem. All rights reserved.

- UNODC. (n.d.). AMPHETAMINES (AMPH) Gas Chromatography/Mass Spectrometry (GC-MS).
- U.S. Food and Drug Administration. (n.d.). Draft Guidance on Amphetamine Aspartate; Amphetamine Sulfate; Dextroamphetamine Saccharate.
- U.S. Food and Drug Administration. (2023). Stimulants DSC.
- PubMed. (2005). A new GC-MS method for the determination of five amphetamines in human hair.
- eCFR. (n.d.). 21 CFR Chapter II -- Drug Enforcement Administration, Department of Justice.
- eCFR. (n.d.). 21 CFR 205.50 -- Minimum requirements for the storage and handling of prescription drugs and for the establishment and maintenance of prescription drug distribution records.
- Sigma-Aldrich. (n.d.). The Extraction of Amphetamine and Related Drugs using Molecularly Imprinted Polymer SPE.
- Drugs.com. (n.d.). Dextroamphetamine Saccharate, Amphetamine Aspartate, Dextroamphetamine Sulfate, Amphetamine Sulfate ER Capsules: Package Insert / Prescribing Info / MOA.
- DEA. (2016). Orange Book - List of Controlled Substances and Regulated Chemicals.
- SlidePlayer. (n.d.). Fourier Transform Infrared Spectroscopy (FTIR) Fingerprint Profiling in tandem with Chemometrics for Rapid Detection of New Psychoactive Substances (NPS) Methcathinone.
- MSF Medical Guidelines. (n.d.). Drug quality and storage.
- Agilent. (2019). Analysis of Drugs of Abuse by GC/MS Using Ultra Inert Universal Sintered Frit Liners.
- American Laboratory. (n.d.). FTIR-ATR Spectroscopy for Identification of Illicit Drugs Seized From Clandestine Laboratories.
- IOSR Journal. (n.d.). Validation of Analytical Methods for Determination of Methamphetamine Using Fourier Transform Infrared (FTIR) Spectroscopy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Amphetamine aspartate monohydrate (851591-76-9) for sale [vulcanchem.com]

- 2. Amphetamine aspartate monohydrate | C22H35N3O5 | CID 71587816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ipharmsciencia.edwiserinternational.com [ipharmsciencia.edwiserinternational.com]
- 4. DailyMed - DEXTROAMPHETAMINE SACCHARATE, AMPHETAMINE ASPARTATE MONOHYDRATE, DEXTROAMPHETAMINE SULFATE AND AMPHETAMINE SULFATE- dextroamphetamine saccharate, amphetamine aspartate monohydrate, dextroamphetamine sulfate, and amphetamine sulfate capsule [dailymed.nlm.nih.gov]
- 5. dea.gov [dea.gov]
- 6. deadiversion.usdoj.gov [deadiversion.usdoj.gov]
- 7. eCFR :: 21 CFR Chapter II -- Drug Enforcement Administration, Department of Justice [ecfr.gov]
- 8. usp.org [usp.org]
- 9. fda.gov [fda.gov]
- 10. Drug quality and storage | MSF Medical Guidelines [medicalguidelines.msf.org]
- 11. Amphetamines analysis in wastewaters - method performance of solid phase extraction - higher performance liquid chromatography mass spectrometry techniques (SPE-HPLC MS/MS) - PMC [pmc.ncbi.nlm.nih.gov]
- 12. HPLC Method for Analysis of Amphetamine | SIELC Technologies [sielc.com]
- 13. helixchrom.com [helixchrom.com]
- 14. 使用分子印迹聚合物SPE提取安非他明及相关药物 [sigmaaldrich.com]
- 15. researchgate.net [researchgate.net]
- 16. trungtamthuoc.com [trungtamthuoc.com]
- 17. journal-imab-bg.org [journal-imab-bg.org]
- 18. jfda-online.com [jfda-online.com]
- 19. agilent.com [agilent.com]
- 20. researchgate.net [researchgate.net]
- 21. A new GC-MS method for the determination of five amphetamines in human hair - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Serial capillary gas chromatography/Fourier transform infrared spectrometry/mass spectrometry (GC/IR/MS): qualitative and quantitative analysis of amphetamine, methamphetamine, and related analogues in human urine - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 23. americanlaboratory.com [americanlaboratory.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Amphetamine Aspartate Monohydrate as a Reference Standard]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12710596/docs#application-notes-and-protocols-for-amphetamine-aspartate-monohydrate-as-a-reference-standard]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check